

Spectroscopic Data Analysis of (S)-2-Bromobutane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (S)-2-Bromobutane

CAS No.: 5787-32-6

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This technical guide provides a comprehensive overview of the spectroscopic data for the chiral molecule **(S)-2-bromobutane**. The document details the expected data from Proton Nuclear Magnetic Resonance (^1H NMR), Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Each section includes tabulated data for easy reference and a description of the experimental protocols typically employed to acquire such spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. For **(S)-2-bromobutane**, both ^1H and ^{13}C NMR are essential for structural elucidation and confirmation.

^1H NMR Spectroscopy

Proton NMR provides information on the number of different types of protons, their chemical environment, and their connectivity within the molecule. The spectrum of **(S)-2-bromobutane**

is expected to show four distinct signals, corresponding to the four unique proton environments.

Table 1: ^1H NMR Data for **(S)-2-Bromobutane**

Signal	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
a	~4.09	Sextet	1H	CH-Br
b	~1.83	Multiplet	2H	CH ₂
c	~1.70	Doublet	3H	CH ₃ (adjacent to CH-Br)
d	~1.03	Triplet	3H	CH ₃ (terminal)

Experimental Protocol: ^1H NMR Spectroscopy

A solution of **(S)-2-bromobutane** is prepared by dissolving approximately 10-20 mg of the compound in about 0.5-0.7 mL of a deuterated solvent, commonly chloroform-d (CDCl_3).^[1] The use of a deuterated solvent is crucial to avoid large solvent signals in the spectrum.^[1] A small amount of tetramethylsilane (TMS) is often added as an internal standard, with its proton signal defined as 0.0 ppm.^[1] The sample is then placed in an NMR tube and inserted into the NMR spectrometer. The data is acquired using a high-frequency radio pulse, and the resulting free induction decay (FID) is Fourier transformed to obtain the frequency-domain spectrum.^[2]

^{13}C NMR Spectroscopy

Carbon-13 NMR provides information about the carbon skeleton of the molecule. Since **(S)-2-bromobutane** has four carbon atoms in different chemical environments, its ^{13}C NMR spectrum is expected to display four distinct signals.^[3]

Table 2: ^{13}C NMR Data for **(S)-2-Bromobutane**

Signal	Chemical Shift (δ , ppm)	Assignment
1	~53.4	CH-Br
2	~34.3	CH ₂
3	~26.1	CH ₃ (adjacent to CH-Br)
4	~12.2	CH ₃ (terminal)

Experimental Protocol: ¹³C NMR Spectroscopy

The sample preparation for ¹³C NMR is similar to that for ¹H NMR, using a deuterated solvent like CDCl₃ and TMS as the internal standard.[3] Due to the low natural abundance of the ¹³C isotope (about 1.1%), a larger number of scans and a more concentrated sample may be required to obtain a spectrum with a good signal-to-noise ratio.[4] Broadband proton decoupling is commonly employed to simplify the spectrum by removing the carbon-proton couplings, resulting in a spectrum where each unique carbon atom appears as a single line.[4]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at various frequencies, which correspond to the vibrational frequencies of the bonds.

Table 3: IR Spectroscopy Data for **(S)-2-Bromobutane**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~2845-2975	C-H stretching	Alkane (CH, CH ₂ , CH ₃)[5]
~1270-1470	C-H bending	Alkane (CH, CH ₂ , CH ₃)[5]
~550-650	C-Br stretching	Alkyl bromide[5][6]

Experimental Protocol: IR Spectroscopy

For a liquid sample like **(S)-2-bromobutane**, the IR spectrum is typically obtained using a neat liquid film.[5] A drop of the liquid is placed between two salt plates (e.g., NaCl or KBr), which

are transparent to infrared radiation. The plates are then mounted in the sample holder of the IR spectrometer. Alternatively, Attenuated Total Reflectance (ATR) IR spectroscopy can be used, where the sample is placed directly on an ATR crystal. The instrument then passes a beam of infrared light through the sample and measures the amount of light absorbed at each frequency.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes molecules and sorts the ions based on their mass-to-charge ratio (m/z). It provides information about the molecular weight and the fragmentation pattern of the molecule, which can aid in structural elucidation.

Table 4: Mass Spectrometry Data for **(S)-2-Bromobutane**

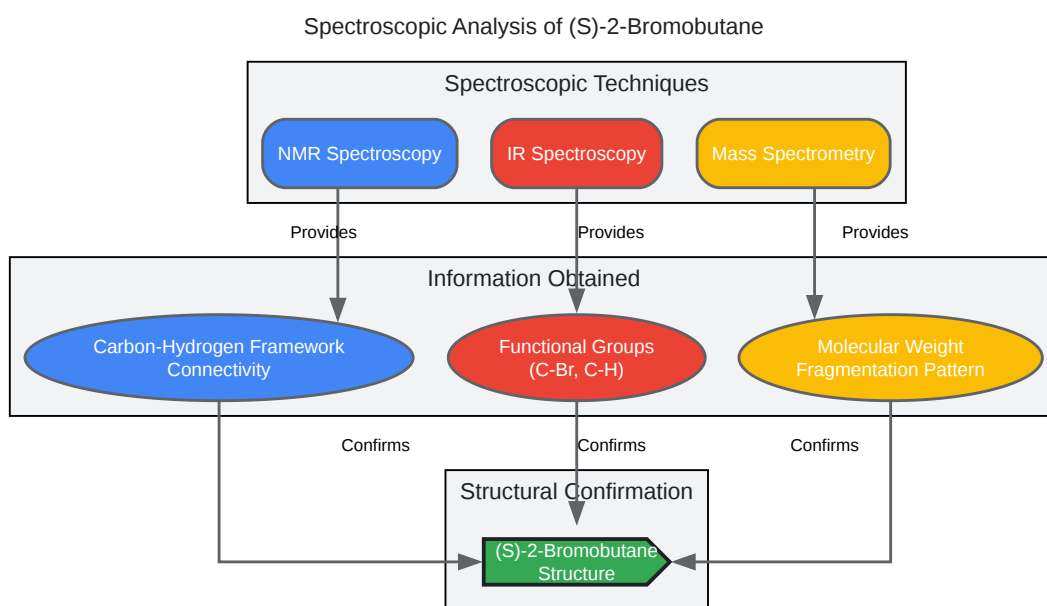
m/z	Interpretation
136, 138	Molecular ion peaks ($[M]^+$ and $[M+2]^+$) due to the presence of ^{79}Br and ^{81}Br isotopes in a roughly 1:1 ratio. [7]
57	Base peak, corresponding to the loss of the bromine atom, forming a secondary butyl cation ($[\text{C}_4\text{H}_9]^+$). [7]
107, 109	Loss of an ethyl group ($[\text{C}_2\text{H}_5]^\bullet$). [7]
41	$[\text{C}_3\text{H}_5]^+$ fragment. [7]
29	$[\text{C}_2\text{H}_5]^+$ fragment. [7]
27	$[\text{C}_2\text{H}_3]^+$ fragment. [7]

Experimental Protocol: Mass Spectrometry

For a volatile liquid like **(S)-2-bromobutane**, the sample is typically introduced into the mass spectrometer via a gas chromatography (GC-MS) system or by direct injection. In the ion source, the molecules are ionized, commonly by electron impact (EI). The resulting ions are then accelerated into a mass analyzer, which separates them based on their m/z ratio. A detector then records the abundance of each ion, generating the mass spectrum.

Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow of using different spectroscopic techniques to determine the structure of **(S)-2-bromobutane**.



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Caption: Workflow for the structural elucidation of **(S)-2-bromobutane**.

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